

Methylsuccinic anhydride CAS number and synonyms.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methylsuccinic anhydride

Cat. No.: B147222

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An In-Depth Technical Guide to **Methylsuccinic Anhydride** for Researchers and Drug Development Professionals

Introduction

Methylsuccinic anhydride, a cyclic dicarboxylic anhydride, serves as a versatile building block in organic synthesis.^[1] Its reactivity makes it a valuable intermediate in the production of a wide range of compounds, including pharmaceuticals, polymers, and agrochemicals.^[2] This document provides a comprehensive overview of **methylsuccinic anhydride**, including its chemical identity, physical properties, synthesis protocols, and key applications relevant to the fields of chemical research and drug development.

Chemical Identification

The standard identifier for **methylsuccinic anhydride** is its CAS (Chemical Abstracts Service) number.

CAS Number: 4100-80-5^[3]^[4]

Synonyms

Methylsuccinic anhydride is also known by a variety of other names. The following table lists its common synonyms.^[1]^[2]^[5]^[6]

Synonym	Source
3-Methyldihydrofuran-2,5-dione	[2] [5]
2,5-Furandione, dihydro-3-methyl-	[1] [2]
Pyrotartaric anhydride	[2] [3]
2-Methylsuccinic anhydride	[1] [2] [5]
3-Methylsuccinic anhydride	[1] [2]
3-Methyloxolane-2,5-dione	[1] [2] [7]
Succinic anhydride, methyl-	[1] [2]
NSC 65437	[1] [2]
AI3-11208	[1] [2]

Physicochemical Properties

The physical and chemical properties of **methylsuccinic anhydride** are summarized in the table below, providing essential data for its handling, storage, and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₅ H ₆ O ₃	[3][4][5][7]
Molecular Weight	114.10 g/mol	[3][5][7]
Appearance	Colorless to pale yellow liquid or solid	[2][5]
Melting Point	33-35 °C	[5][8][9]
Boiling Point	238-240 °C	[5][8][9]
Density	1.22 g/mL at 25 °C	[5][8][9]
Flash Point	113 °C (235.4 °F) - closed cup	[8]
Solubility	Soluble in organic solvents like acetone and ether.	[2]
InChI Key	DFATXMYLKPCSCX-UHFFFAOYSA-N	[1][2][8]
Canonical SMILES	<chem>CC1CC(=O)OC1=O</chem>	[1][7][8]

Synthesis and Experimental Protocols

Methylsuccinic anhydride can be synthesized through various methods. The most common laboratory and industrial preparations involve the dehydration of its corresponding dicarboxylic acid.

Method 1: Dehydration of Methylsuccinic Acid

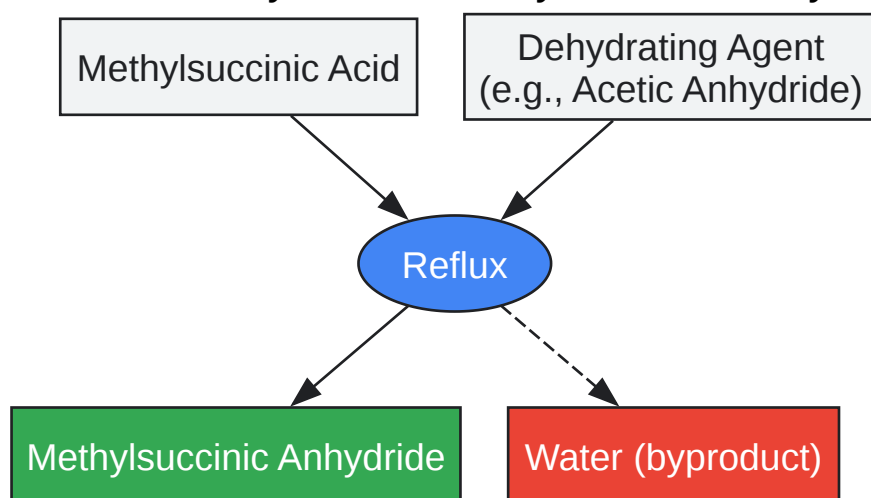
This is the most direct route to obtaining **methylsuccinic anhydride**.^[7] The process involves the removal of a water molecule from methylsuccinic acid, which can be achieved through heating or by using a dehydrating agent.

Experimental Protocol:

- **Reactants:** Place methylsuccinic acid in a round-bottomed flask equipped with a reflux condenser.

- Dehydrating Agent: Add a suitable dehydrating agent, such as acetic anhydride or acetyl chloride. For instance, refluxing succinic acid with acetyl chloride has been shown to be an effective method for producing succinic anhydride.[10]
- Heating: Gently heat the mixture to reflux. The reaction time will vary depending on the scale and specific reagents used, typically lasting one to two hours.[10]
- Isolation: Upon completion, the reaction mixture is cooled, allowing the **methylsuccinic anhydride** to crystallize.
- Purification: The crude product can be collected by filtration, washed with a non-polar solvent like ether, and dried in a vacuum desiccator.[10] Further purification can be achieved by recrystallization from a suitable solvent.[10]

Synthesis of Methylsuccinic Anhydride via Dehydration



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General workflow for the synthesis of **methylsuccinic anhydride**.

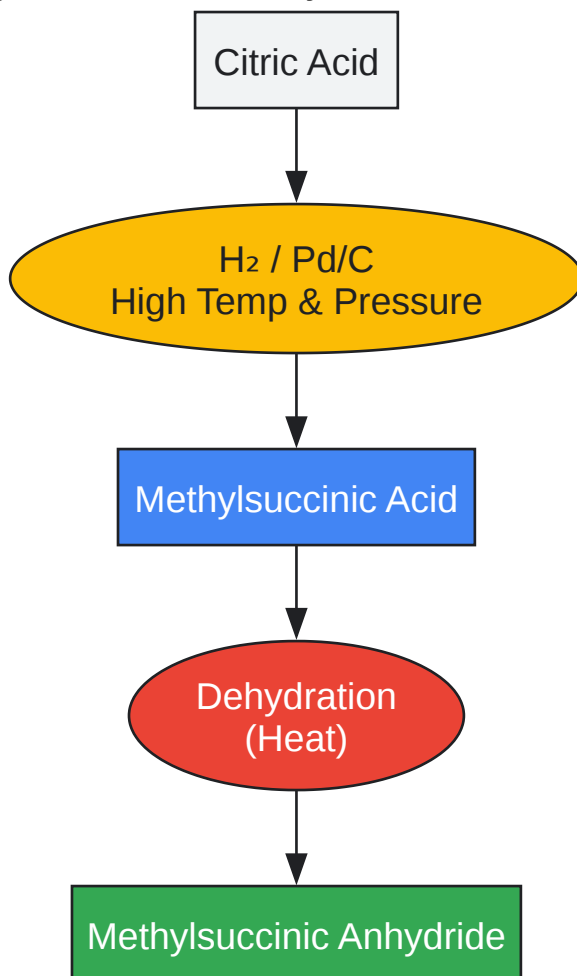
Method 2: Synthesis from Citric Acid

A patented method describes the production of methylsuccinic acid and its subsequent anhydride from citric acid.[11] This process involves hydrogenation under decarboxylation conditions.

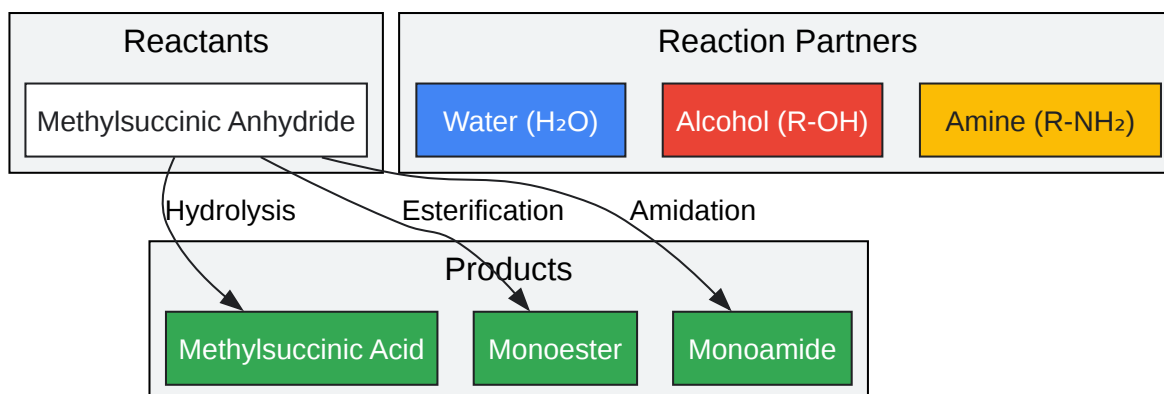
Experimental Protocol:

- Reactants: Dissolve citric acid monohydrate in a high-boiling point solvent such as diglyme.
- Catalyst: Add a catalyst, for example, 0.5 mol% of Palladium on Carbon (Pd/C).[\[11\]](#)
- Hydrogenation: Flush the reactor with an inert gas (e.g., N₂) and then with hydrogen (H₂). Pressurize the reactor with H₂ (e.g., 20 bar) and heat to a high temperature (e.g., 275°C) for a specified period (e.g., 50 minutes).[\[11\]](#)
- Reaction Products: This one-pot reaction can directly yield a mixture containing **methylsuccinic anhydride** and methylsuccinic acid.[\[11\]](#)
- Dehydration/Cyclization: To increase the yield of the anhydride, the resulting methylsuccinic acid can be dehydrated in a subsequent step by heating to temperatures between 250°C and 400°C.[\[11\]](#)

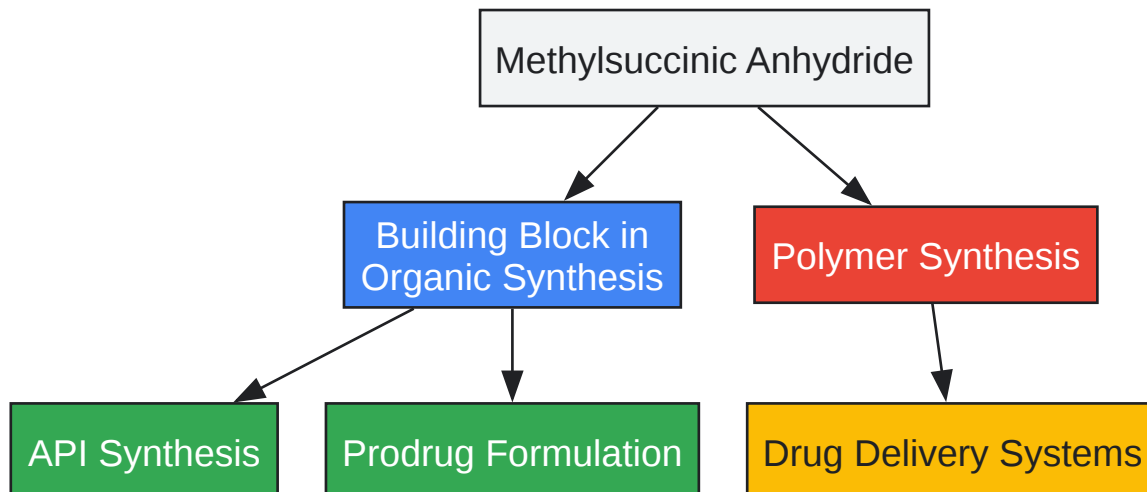
Synthesis Pathway from Citric Acid



Key Reactions of Methylsuccinic Anhydride



Applications in Research and Drug Development



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- To cite this document: BenchChem. [Methylsuccinic anhydride CAS number and synonyms.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147222#methylsuccinic-anhydride-cas-number-and-synonyms]

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